

Theoretical yield calculation for 3-(4-Methylbenzoyl)propionic acid synthesis

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Compound of Interest

Compound Name: 3-(4-Methylbenzoyl)propionic acid

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An In-Depth Technical Guide to the Theoretical Yield Calculation for the Synthesis of **3-(4-Methylbenzoyl)propionic Acid**

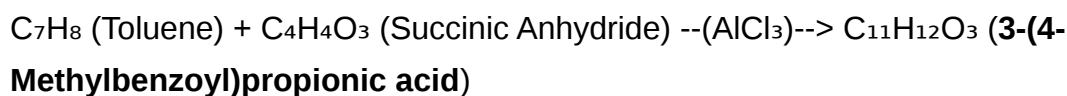
Introduction

3-(4-Methylbenzoyl)propionic acid is a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1][2] Its synthesis is a classic example of a Friedel-Crafts acylation reaction, a fundamental process in organic chemistry for attaching acyl groups to aromatic rings.[2][3] This guide provides a comprehensive overview of the theoretical yield calculation for the synthesis of **3-(4-Methylbenzoyl)propionic acid**, specifically through the reaction of toluene with succinic anhydride, catalyzed by aluminum chloride.[2][4]

Understanding the theoretical yield is crucial for researchers and drug development professionals to evaluate reaction efficiency, optimize reaction conditions, and assess the economic viability of a synthetic route.

Reaction Stoichiometry

The synthesis of **3-(4-Methylbenzoyl)propionic acid** is typically achieved through the Friedel-Crafts acylation of toluene with succinic anhydride.[2] The balanced chemical equation for this reaction is as follows:



In this reaction, toluene and succinic anhydride are the reactants, and **3-(4-Methylbenzoyl)propionic acid** is the desired product.^[4] Aluminum chloride (AlCl_3) acts as a Lewis acid catalyst to facilitate the reaction.^{[2][3]} The stoichiometry of the reaction is 1:1 between toluene and succinic anhydride.

Molecular Data

For accurate theoretical yield calculations, the molar masses of the reactants and the product are essential. The table below summarizes the molecular formula and molar mass of each compound involved in the synthesis.

Compound Name	Molecular Formula	Molar Mass (g/mol)
Toluene	C_7H_8	92.14 ^{[5][6][7][8][9]}
Succinic Anhydride	$\text{C}_4\text{H}_4\text{O}_3$	100.07 ^{[10][11][12][13][14]}
3-(4-Methylbenzoyl)propionic acid	$\text{C}_{11}\text{H}_{12}\text{O}_3$	192.21 ^{[1][4][15][16][17][18]}
Aluminum Chloride (Catalyst)	AlCl_3	133.34 ^{[19][20][21][22][23]}

Theoretical Yield Calculation

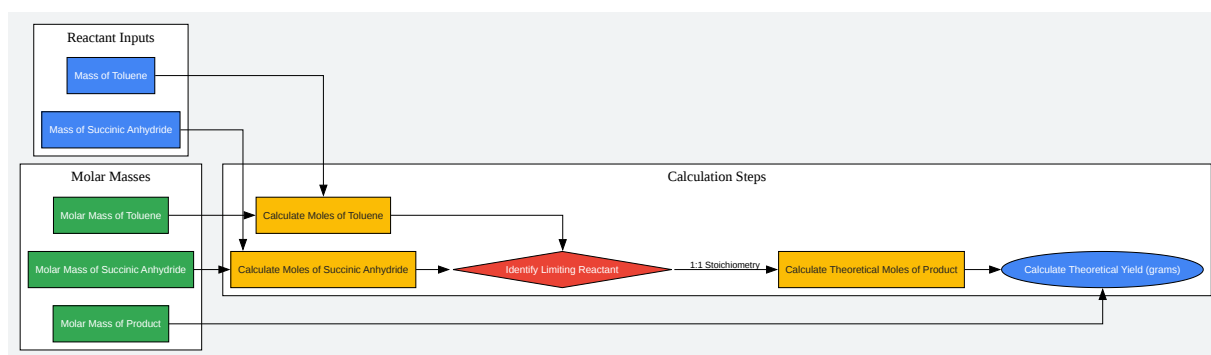
The theoretical yield represents the maximum amount of product that can be formed from the given amounts of reactants, assuming 100% reaction efficiency. The calculation involves the following steps:

- Determine the moles of each reactant: This is calculated by dividing the mass of the reactant by its molar mass.
- Identify the limiting reactant: The limiting reactant is the reactant that is completely consumed first in a chemical reaction and therefore limits the amount of product that can be formed. It is identified by comparing the mole ratio of the reactants to the stoichiometric ratio in the balanced chemical equation.
- Calculate the theoretical moles of the product: The number of moles of the limiting reactant determines the number of moles of the product that can be formed, based on the reaction

stoichiometry.

- Calculate the theoretical yield in grams: This is achieved by multiplying the theoretical moles of the product by its molar mass.

The following diagram illustrates the logical workflow for calculating the theoretical yield.



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Caption: Workflow for theoretical yield calculation.

Experimental Protocol and Sample Calculation

The following experimental protocol is based on a literature procedure for the synthesis of **3-(4-methylbenzoyl)propionic acid**.^[4]

Protocol: In a reaction vessel, 75.7 g of succinic anhydride is dissolved in 457.5 mL of toluene.^[4] While stirring, 220.5 g of anhydrous aluminum trichloride (AlCl_3) is added in portions,

maintaining the reaction temperature between 50-60 °C.[4] The reaction is monitored for completion over a period of 2 hours.[4]

Sample Calculation: The table below details the theoretical yield calculation based on the provided experimental data. The density of toluene is approximately 0.867 g/mL.

Parameter	Toluene (C ₇ H ₈)	Succinic Anhydride (C ₄ H ₄ O ₃)	3-(4-Methylbenzoyl)propionic acid (C ₁₁ H ₁₂ O ₃)
Mass/Volume	457.5 mL	75.7 g	-
Density (g/mL)	0.867	-	-
Mass (g)	396.5	75.7	-
Molar Mass (g/mol)	92.14	100.07	192.21
Moles	4.30	0.756	-
Stoichiometric Ratio	1	1	1
Reactant Status	Excess	Limiting	-
Theoretical Moles	-	-	0.756
Theoretical Yield (g)	-	-	145.3

From the calculation, succinic anhydride is the limiting reactant. Therefore, the maximum theoretical yield of **3-(4-Methylbenzoyl)propionic acid** that can be produced from this reaction is 145.3 grams.

Conclusion

The calculation of theoretical yield is a fundamental aspect of synthetic chemistry that provides a benchmark for the success of a chemical reaction. For the synthesis of **3-(4-Methylbenzoyl)propionic acid**, a thorough understanding of the reaction stoichiometry and the identification of the limiting reactant are paramount. This guide provides the necessary data and a step-by-step methodology to enable researchers and professionals in drug development

to accurately determine the theoretical yield, which is the first step in evaluating the efficiency and practicality of this important synthesis.

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